

# An In-depth Technical Guide to Benzyl 3-bromopropyl ether

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## Compound of Interest

Compound Name: **Benzyl 3-bromopropyl ether**

Cat. No.: **B108114**

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This technical guide provides a comprehensive overview of **Benzyl 3-bromopropyl ether** (CAS 54314-84-0), a key bifunctional reagent in organic synthesis. Its utility lies in the presence of both a benzyl ether, a common protecting group, and a bromoalkane, a versatile functional group for nucleophilic substitution. This document outlines its chemical and physical properties, provides a detailed synthesis protocol, and illustrates a common synthetic pathway.

## Core Properties and Data

**Benzyl 3-bromopropyl ether** is a colorless to light yellow liquid at room temperature.<sup>[1][2]</sup> Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	229.11 g/mol	[3][4][5]
	229.12 g/mol	[1][2][6]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> BrO	[1][3][4][6]
CAS Number	54314-84-0	[1][3][6]
Density	1.298 g/mL at 25 °C	[6]
Boiling Point	130-132 °C at 8 mmHg	[6]
Refractive Index	n <sub>20/D</sub> 1.531	
Flash Point	113 °C	[6]
Purity	Typically >95% (GC)	[1][2]
IUPAC Name	3-bromopropoxymethylbenzene	[4][6]
SMILES	BrCCCOCc1ccccc1	[1][6]

## Synthetic Methodologies

The synthesis of **Benzyl 3-bromopropyl ether** can be achieved through several routes. A common and effective method is the Williamson ether synthesis, which involves the reaction of an alkoxide with a primary alkyl halide. An alternative pathway is the Appel reaction, which converts an alcohol to an alkyl halide.

## Experimental Protocol: Synthesis via Appel Reaction

This section details a laboratory-scale synthesis of **Benzyl 3-bromopropyl ether** from 3-benzyloxy-1-propanol, adapted from a published procedure.[\[1\]](#)

### Materials:

- 3-Benzyloxy-1-propanol
- Carbon tetrabromide (CBr<sub>4</sub>)

- Sodium bromide (NaBr)
- Copper catalyst (e.g., Cu(tmp)(BINAP)BF<sub>4</sub>)
- Anhydrous N,N-dimethylformamide (DMF)
- Diethyl ether (Et<sub>2</sub>O)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Saturated aqueous sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography

**Procedure:**

- To a dry reaction vial equipped with a magnetic stir bar, add the copper catalyst (0.01 equiv), 3-benzyloxy-1-propanol (1.0 equiv), carbon tetrabromide (2.0 equiv), and sodium bromide (2.0 equiv).
- Seal the vial and purge with a stream of nitrogen gas to ensure an inert atmosphere.
- Add anhydrous DMF (1.5 mL) via syringe.
- Stir the reaction mixture under irradiation with a purple LED (approx. 394 nm) at room temperature for 24 hours.
- Upon completion, transfer the reaction mixture to a separatory funnel containing diethyl ether (10 mL) and deionized water (10 mL).
- Separate the organic phase. Extract the aqueous phase twice more with diethyl ether (2 x 10 mL).

- Combine all organic phases and wash sequentially with saturated  $\text{NaHCO}_3$  solution, saturated  $\text{Na}_2\text{S}_2\text{O}_3$  solution, and brine.
- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solvent under reduced pressure.
- Purify the resulting crude product by silica gel column chromatography (eluent: 100% hexane) to yield the pure **Benzyl 3-bromopropyl ether**.

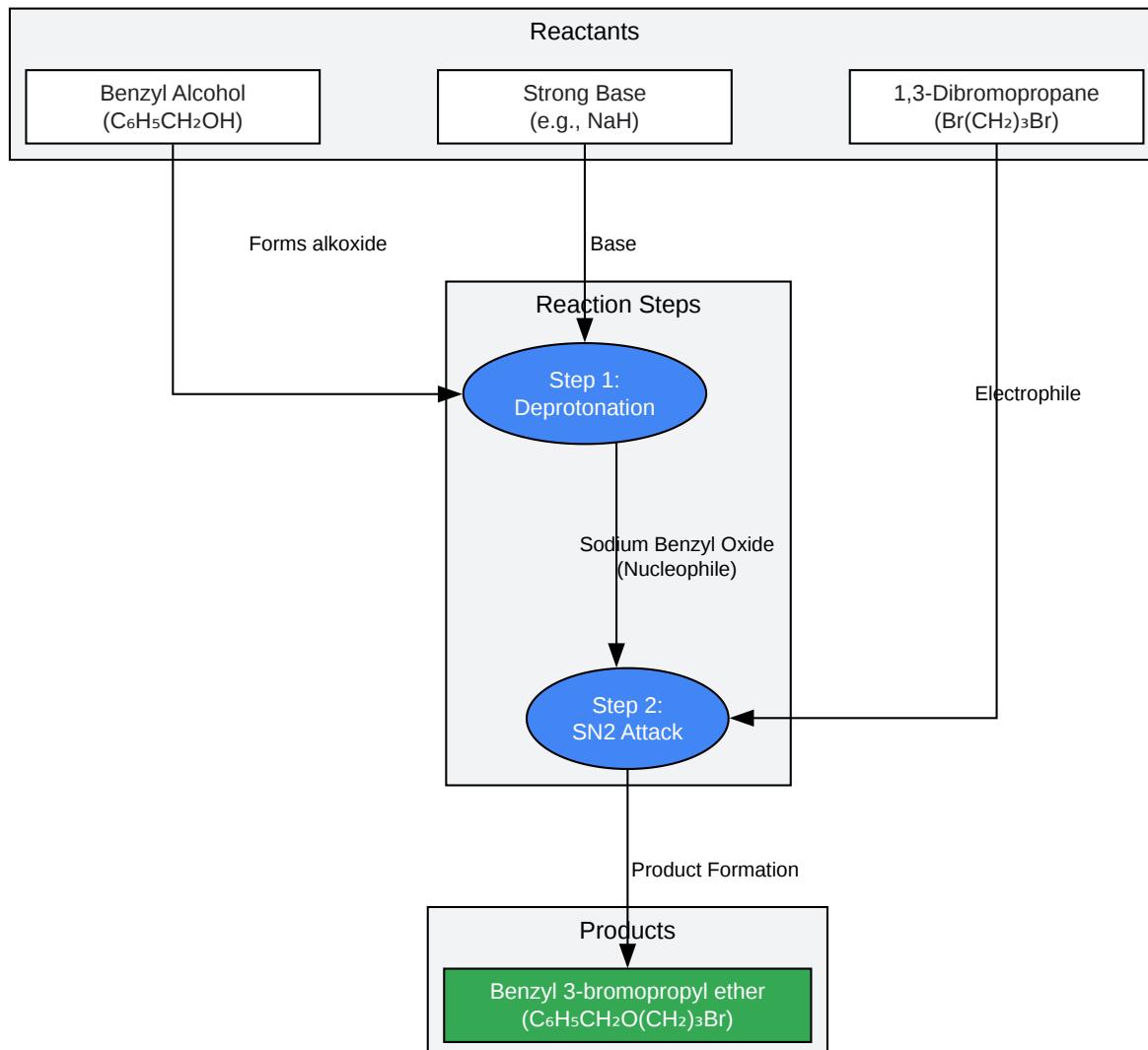
## Applications in Research and Development

**Benzyl 3-bromopropyl ether** serves as a valuable building block in the multi-step synthesis of complex organic molecules. Its bifunctional nature allows for the introduction of a benzyloxypropyl linker into various structures. It has been utilized in the preparation of bioactive molecules and natural products, including:

- 5-(3-Benzyl-1,1-dibromo-2-propoxy)psoralen (PAP-7)
- The natural product Zincophorin
- The neurotoxin (+)-anatoxin-a

## Synthetic Pathway Visualization

The Williamson ether synthesis is a fundamental method for preparing ethers, including **Benzyl 3-bromopropyl ether**. The following diagram illustrates the logical workflow for synthesizing the target molecule from benzyl alcohol and 1,3-dibromopropane.



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Caption: Workflow for Williamson Ether Synthesis of **Benzyl 3-bromopropyl ether**.

## Safety and Handling

**Benzyl 3-bromopropyl ether** is classified as harmful if swallowed and causes skin and serious eye irritation.<sup>[6]</sup> It may also cause respiratory irritation.<sup>[6]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. For detailed safety information, consult the material safety data sheet (MSDS) provided by the supplier.

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## References

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